

Personal protective equipment for handling Tussilagone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tussilagone

Cat. No.: B1682564

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Essential Safety and Handling Guide for Tussilagone

This guide provides essential safety, handling, and disposal information for **Tussilagone**, tailored for researchers, scientists, and drug development professionals. The information is compiled from available safety data and general laboratory best practices. It is important to note that a comprehensive, official Safety Data Sheet (SDS) for **Tussilagone** was not found in the public domain; therefore, a cautious approach to handling is recommended.

Physical and Chemical Properties

Tussilagone is a natural compound isolated from the flower buds of *Tussilago farfara*. It is supplied as a powder and is noted to be light-sensitive.

Property	Value
CAS Number	104012-37-5
Molecular Formula	C ₂₃ H ₃₄ O ₅
Molecular Weight	390.51 g/mol
Appearance	Powder
Purity	>98%
Solubility	DMSO: 78 mg/mL (199.73 mM)
Storage	Store at -20°C

Hazard Identification and Safety Precautions

There is conflicting information regarding the hazardous nature of **Tussilagone**. While one source suggests it is not considered hazardous under OSHA standards, another provides GHS hazard classifications.^{[1][2]} To ensure user safety, the more stringent warnings should be heeded.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[2]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

It has also been noted that **Tussilagone** may cause adverse liver effects.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is crucial when handling **Tussilagone**. The following PPE is recommended as a baseline for handling both the powder and solutions.

PPE Category	Item	Specifications & Best Practices
Hand Protection	Nitrile gloves	Wear standard laboratory nitrile gloves. Immediately change gloves if they become contaminated.
Eye Protection	Safety glasses with side shields or goggles	Essential for protecting the eyes from splashes of solutions or contact with the powder.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from potential contamination.
Respiratory Protection	Dust mask or respirator	When handling larger quantities of the powder, a dust mask or a NIOSH/MSHA-approved respirator should be worn to prevent inhalation.[1] Work should be conducted in a well-ventilated area.

Operational and Disposal Plans

The following procedural guidance outlines the safe handling, use, and disposal of **Tussilagone** in a laboratory setting.

Step-by-Step Handling and Solution Preparation

- Preparation and Weighing:
 - Ensure the work area, such as a chemical fume hood, is clean and uncluttered.
 - Wear all required PPE as outlined in the table above.
 - When weighing the powder, do so in a manner that minimizes dust generation.
- Dissolving:
 - In a suitable container, such as a centrifuge tube or flask, add the desired solvent to the accurately weighed **Tussilagone** powder.
 - Securely cap the container and mix by vortexing or gentle agitation until the solid is completely dissolved.
- Storage:
 - Solid Form: Store the solid compound in a tightly sealed, light-resistant container at -20°C.
 - Stock Solutions: For long-term storage, it is recommended to store stock solutions at -20°C or -80°C.

Spill and Emergency Procedures

- Spill: In the event of a spill, prevent further leakage if it is safe to do so. For liquid spills, absorb with an inert material. For solid spills, carefully sweep or scoop the material to avoid creating dust. Place all contaminated materials into a properly labeled container for disposal.
[\[1\]](#)
- Eye Contact: Immediately rinse the eyes with plenty of water, including under the eyelids. If irritation persists, seek medical attention.
[\[1\]](#)

- Skin Contact: Wash the affected area thoroughly with soap and water.^[1]
- Inhalation: Move to fresh air.^[1]
- Ingestion: Rinse the mouth with water and drink plenty of water. Do not induce vomiting. Never give anything by mouth to an unconscious person.^[1]

Disposal Plan

All materials contaminated with **Tussilagone**, including unused product, solutions, spill cleanup materials, and empty containers, should be treated as hazardous chemical waste.

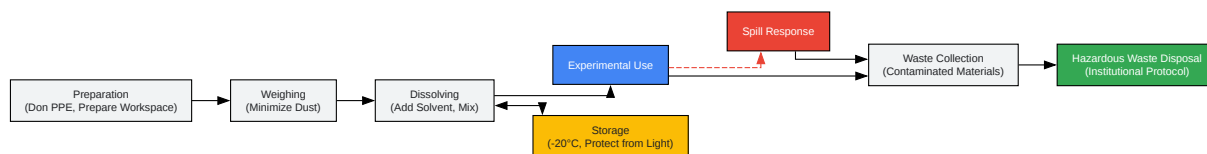
- Containerization: Collect all **Tussilagone** waste in a compatible, tightly sealed container. The original container is often a good choice for waste storage.^[3]^[4]
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the name "**Tussilagone**."
- Storage: Store the waste container in a designated, well-ventilated, and cool area, away from incompatible materials.
- Disposal: Dispose of the waste through your institution's hazardous waste disposal program. Do not dispose of **Tussilagone** down the drain or in regular trash.^[5] Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.^[3]

Experimental Protocols and Visualizations

Tussilagone has been shown to have anti-inflammatory effects by modulating specific signaling pathways.

Tussilagone Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Tussilagone** from receipt to disposal.

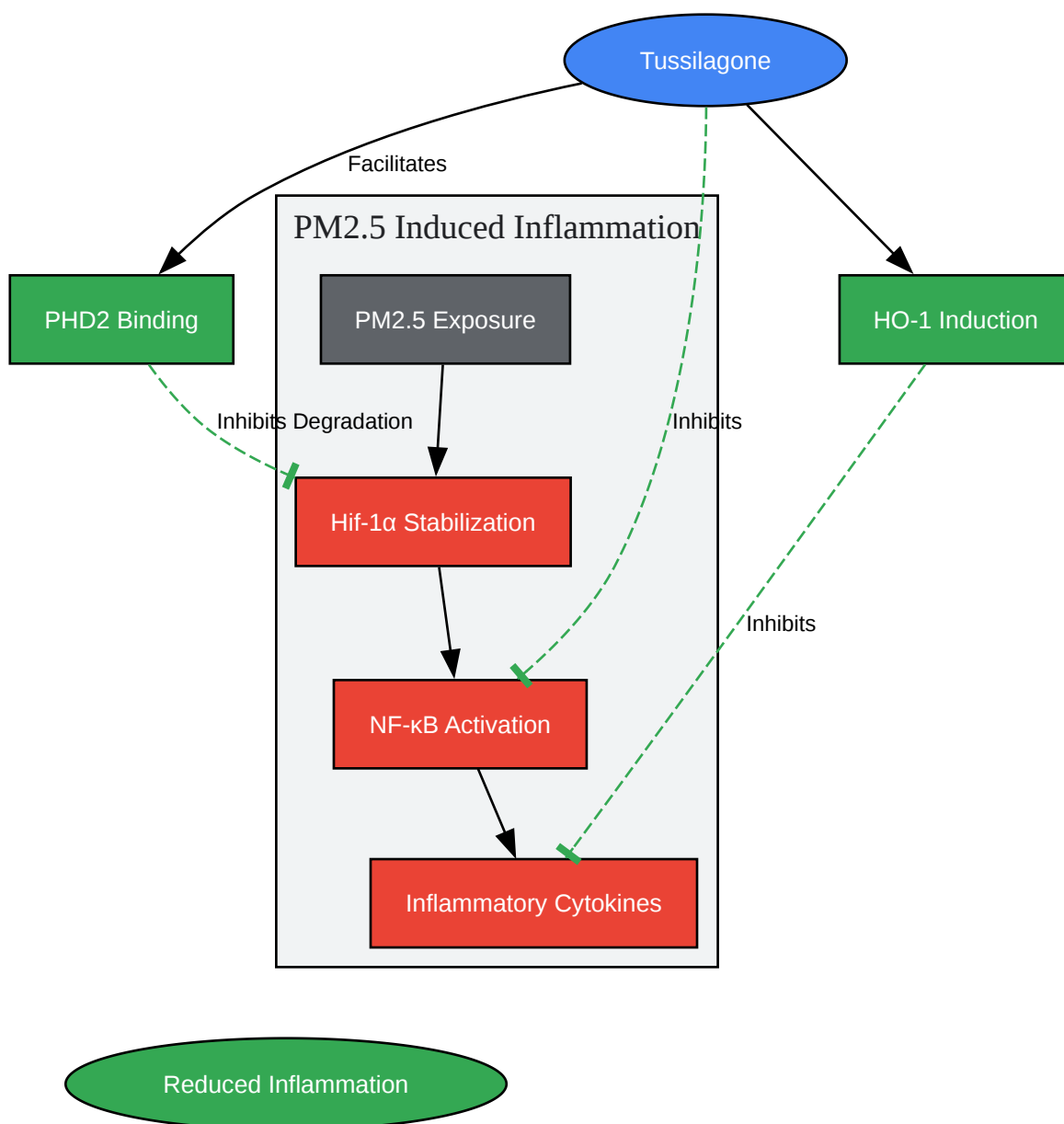


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Caption: Workflow for the safe handling and disposal of **Tussilagone**.

Tussilagone's Effect on Inflammatory Signaling Pathways

Tussilagone has been found to alleviate inflammatory responses by impacting the Hif-1 α /NF- κ B signaling pathway.[6] It also has been shown to induce heme oxygenase-1 (HO-1), which has anti-inflammatory properties.[7][8]



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Caption: **Tussilagone's** inhibitory effect on inflammatory signaling pathways.

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- To cite this document: BenchChem. [Personal protective equipment for handling Tussilagone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682564#personal-protective-equipment-for-handling-tussilagone]

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